

A Comparative Benchmark of Commercial OPO-Fortified Infant Formulas

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Compound of Interest

Compound Name: *1,3-Dioleoyl-2-palmitoylglycerol*

Cat. No.: *B1239149*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of commercial infant formulas fortified with 1,3-dioleoyl-2-palmitoyl-glycerol (OPO), a structured triglyceride designed to mimic the fat composition of human breast milk. By presenting supporting experimental data from various clinical studies, this document aims to offer a comprehensive resource for professionals in the fields of nutrition science and infant health. The data herein is compiled from multiple independent studies and is intended to provide an indirect comparative framework, as direct head-to-head trials of all commercial brands are not available in the published literature.

Data Summary

The following tables summarize quantitative data from clinical trials investigating the effects of OPO-fortified infant formulas compared to standard formulas and human breast milk.

Table 1: Impact of OPO Fortification on Stool Composition and Characteristics

Parameter	OPO-Fortified Formula	Standard Formula (Control)	Human Breast Milk (Reference)	Citation
Stool Soap Palmitate	46% less than control	Higher levels of fatty acid soaps	Low levels of fatty acid soaps	[1]
Stool Consistency	Softer stools, with a higher percentage of mushy soft stools and fewer formed stools compared to control.[1][2][3]	Firmer stools	Soft, loose stools	[1][2][3]
Fecal Saponified Fatty Acids	Significantly lower concentrations than standard formula.[4]	Higher concentrations	Lower concentrations	[4]
Fecal Total Fatty Acids	Significantly lower concentrations than standard formula.[4]	Higher concentrations	Lower concentrations	[4]

Table 2: Effects of OPO Fortification on Gut Microbiota

Bacterial Genus	OPO-Fortified Formula	Standard Formula (Control)	Human Breast Milk (Reference)	Citation
Bifidobacterium	Higher fecal concentrations than control, similar to breastfed infants. [1][3]	Lower abundance	High abundance	[5][6]
Lactobacillus	Higher stool counts than control.[3]	Lower counts	High abundance	[7]
Gut Microbiota Diversity	Alpha diversity not significantly different from breastfed group. [8][9] Beta diversity closer to breastfed group than standard formula.[10]	Different predominant bacterial phyla compared to breastfed and OPO-fortified groups.[5][6]	Reference standard	[5][6][10]

Table 3: Influence of OPO Fortification on Calcium Absorption and Bone Density

Parameter	OPO-Fortified Formula	Standard Formula (Control)	Human Breast Milk (Reference)	Citation
Calcium Absorption	Enhanced calcium absorption due to reduced formation of insoluble calcium soaps.[2][8]	Reduced calcium absorption due to the formation of calcium soaps with free palmitic acid.[11][12]	High calcium absorption efficiency.[13][14]	[2][8][11][12][13][14]
Bone Density/Strength	Improved bone strength and bone mass at 12 weeks of age, comparable to breastfed infants.[3]	Lower bone strength and mass compared to OPO-fortified and breastfed groups.[3]	Gold standard for bone development.	[3]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are outlined below.

Analysis of Fatty Acid Profile by Gas Chromatography (GC)

This method is used to determine the total fatty acid composition of the infant formula.

- Sample Preparation:
 - Hydrolysis: The infant formula sample (powdered or liquid) is hydrolyzed using 8N HCl to break down the fat globules and release the lipids.
 - Extraction: The released fats are extracted from the aqueous solution using a mixture of ethyl ether and petroleum ether.

- Methylation: The extracted triglycerides are converted into fatty acid methyl esters (FAMES). This is achieved by refluxing the ether extracts with methanolic sodium hydroxide in the presence of 14% boron trifluoride in methanol. This process, known as transesterification, is crucial for making the fatty acids volatile for GC analysis.
- Gas Chromatography (GC) Analysis:
 - Injection: The prepared FAMES are injected into the gas chromatograph.
 - Separation: The FAMES are separated based on their boiling points and polarity as they pass through a capillary column (e.g., a highly polar column).
 - Detection: A Flame Ionization Detector (FID) is used to detect the FAMES as they elute from the column.
 - Quantification: The concentration of each fatty acid is determined by comparing its peak area to that of a known internal standard.

Measurement of Calcium Absorption using the Dual-Tracer Stable Isotope Method

This is the gold standard for accurately measuring fractional calcium absorption.

- Isotope Preparation and Administration:
 - Two different non-radioactive (stable) isotopes of calcium are used, for example, ^{44}Ca (oral tracer) and ^{46}Ca (intravenous tracer).
 - A known amount of the oral isotope (^{44}Ca) is mixed with the infant formula and fed to the infant.
 - Simultaneously, a known amount of the intravenous isotope (^{46}Ca) is administered directly into the bloodstream.
- Sample Collection and Analysis:
 - Urine is collected for a 24-hour period following the administration of the isotopes.

- The isotopic enrichment of both ^{44}Ca and ^{46}Ca in the urine samples is measured using mass spectrometry.
- Calculation of Fractional Calcium Absorption: The fractional absorption of calcium is calculated as the ratio of the oral isotope (^{44}Ca) to the intravenous isotope (^{46}Ca) recovered in the urine over the 24-hour period.

Gut Microbiota Analysis by 16S rRNA Gene Sequencing

This technique is used to profile the bacterial composition of the infant's gut.

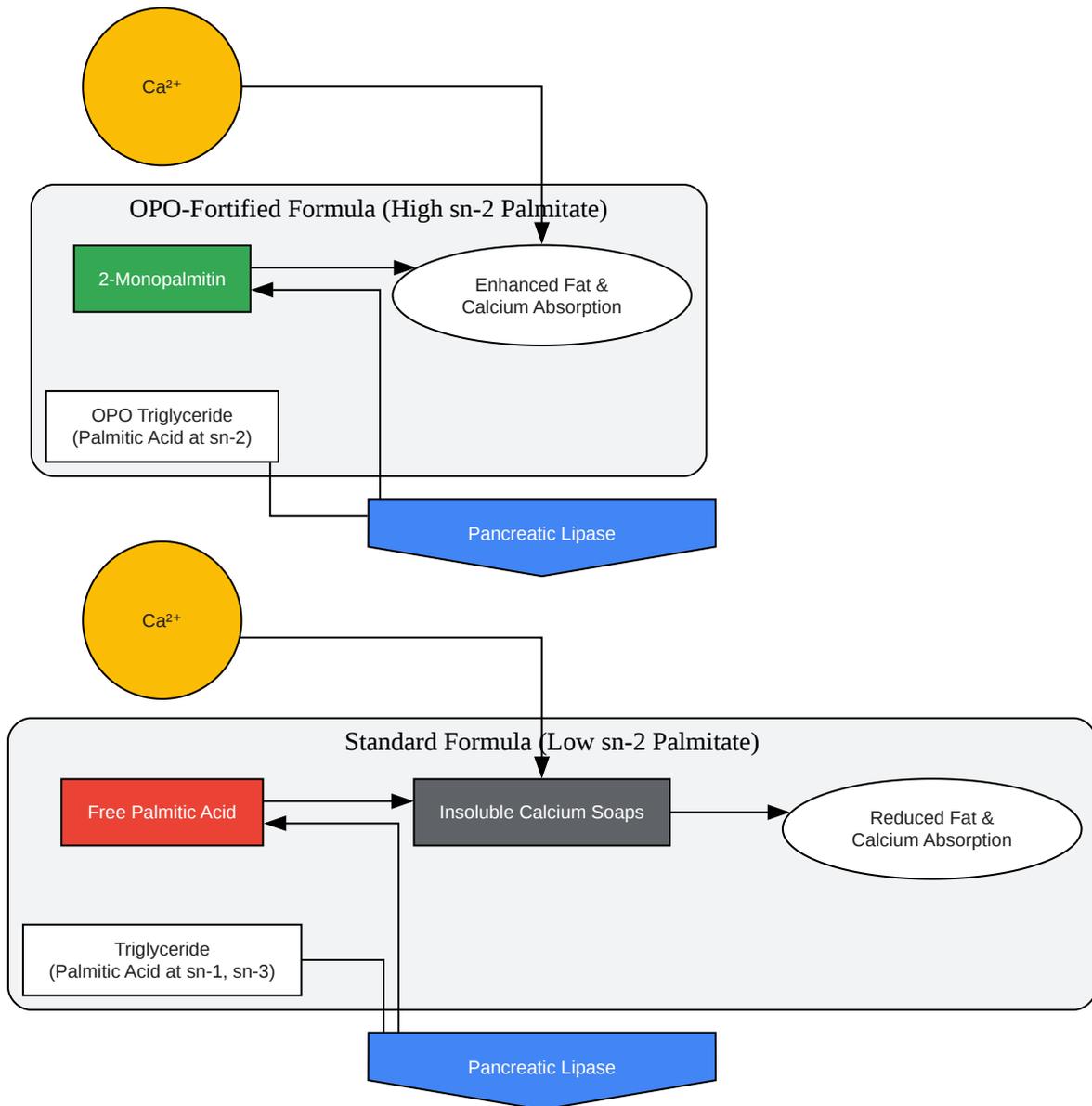
- Fecal Sample Collection and DNA Extraction:
 - Fecal samples are collected from the infants.
 - Total genomic DNA is extracted from the fecal samples using a commercially available DNA extraction kit, often including a mechanical disruption step (bead-beating) to ensure lysis of all bacterial cells.
- PCR Amplification of the 16S rRNA Gene:
 - A specific variable region of the 16S rRNA gene (e.g., V4 region) is amplified using universal primers. These primers are designed to bind to conserved regions of the gene across a wide range of bacteria.
 - The primers are often barcoded to allow for the pooling of multiple samples in a single sequencing run.
- Sequencing and Data Analysis:
 - The amplified DNA is sequenced using a high-throughput sequencing platform (e.g., Illumina MiSeq).
 - The resulting sequences are processed using bioinformatics pipelines to:
 - Quality filter the reads.

- Cluster the sequences into Operational Taxonomic Units (OTUs) or Amplicon Sequence Variants (ASVs) based on sequence similarity.
- Assign a taxonomic classification to each OTU/ASV by comparing the sequences to a reference database (e.g., Greengenes, SILVA).
- Analyze the diversity (alpha and beta diversity) and relative abundance of different bacterial taxa.

Visualizations

Mechanism of Action: OPO and Calcium Absorption

The primary mechanism by which OPO-fortified formulas improve fat and calcium absorption is through the specific positioning of palmitic acid on the glycerol backbone of the triglyceride.

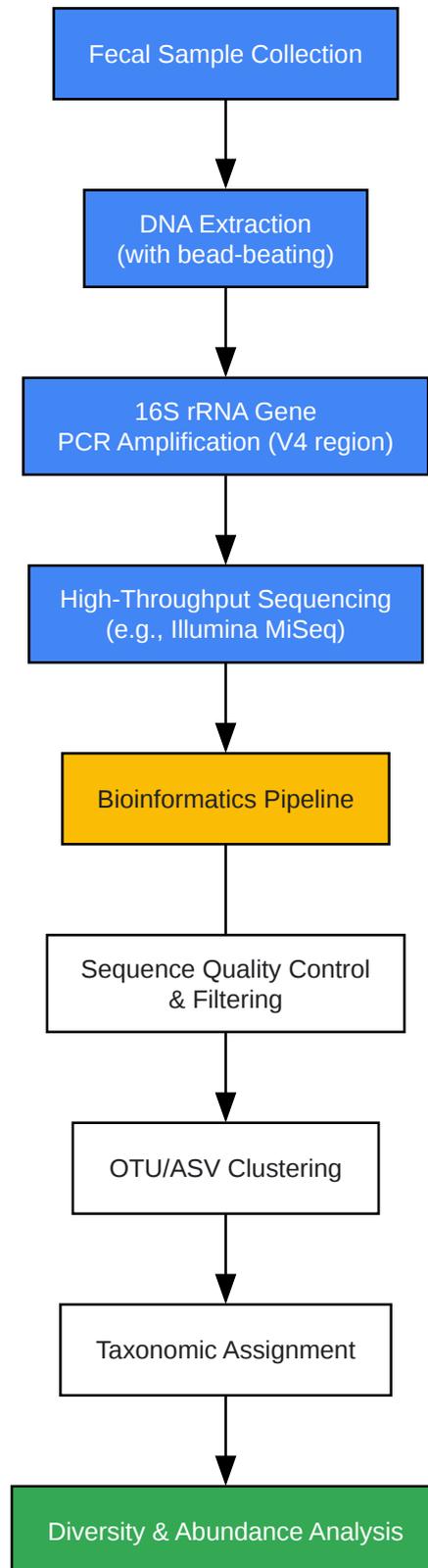


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Caption: Mechanism of fat digestion and its impact on calcium absorption.

Experimental Workflow: Gut Microbiota Analysis

The following diagram illustrates the typical workflow for analyzing the gut microbiota from infant fecal samples.



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